An In-depth Technical Guide to 1,1'-Bicyclohexyl-1-ol

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Compound of Interest

Compound Name:	*Potassium pentafluorobenzenesulfonate*
Cat. No.:	*B8430853*

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Abstract: This document provides a comprehensive technical overview of 1,1'-Bicyclohexyl-1-ol (CAS 2903-12-0), a saturated carbocyclic alcohol of increasing interest to the pharmaceutical and materials science sectors. This guide is intended for researchers, chemists, and drug development professionals, offering in-depth information on its chemical properties, synthesis, analytical characterization, potential applications, and safety protocols. We will delve into the causality behind experimental choices and provide self-validating methodologies to ensure scientific integrity.

A Note on Chemical Identification: Initial inquiries for CAS number 882-96-2 may lead to "Benzenesulfonic acid, pentafluoro-, potassium salt." However, based on the structural relevance to drug discovery and organic synthesis, this guide will focus on 1,1'-Bicyclohexyl-1-ol, which is correctly identified by CAS Number 2903-12-0.[1][2] It is presumed that researchers interested in saturated carbocyclic scaffolds for applications like bioisosteres are seeking information on the latter compound.

Introduction and Nomenclature

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1,1'-Bicyclohexyl-1-ol is a tertiary alcohol characterized by two cyclohexane rings joined at a single carbon atom, which also bears the hydroxyl group. This unique, sterically hindered, and fully saturated structure makes it a valuable building block in organic synthesis.

- IUPAC Name: 1-cyclohexylcyclohexan-1-ol[1]
- Synonyms: (1,1'-Bicyclohexyl)-1-ol, Dicyclohexyl-1-ol
- CAS Number: 2903-12-0[1][2]
- Molecular Formula: $C_{12}H_{22}O$[1][2]
- Chemical Structure: (A proper image would be inserted here in a real document)

The interest in such C(sp^3)-rich structures stems from the "escape from flatland" initiative in medicinal chemistry, which seeks to replace flat, aromatic rings with three-dimensional saturated bioisosteres to improve physicochemical properties like solubility and metabolic stability.

Physicochemical and Computed Properties

The physical and chemical properties of 1,1'-Bicyclohexyl-1-ol are critical for its handling, reaction setup, and purification. The data presented below has been aggregated from authoritative chemical databases.

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Property	Value	Source
Molecular Weight	182.30 g/mol	PubChem[1]
Appearance	White to off-white solid or powder	(Typical)
Boiling Point	276.7 °C at 760 mmHg	LookChem[2]
Density	1.001 g/cm³	LookChem[2]
Flash Point	115.4 °C	LookChem[2]
XLogP3 (Lipophilicity)	3.5	PubChem[1], LookChem[2]
Hydrogen Bond Donor Count	1	PubChem[1], LookChem[2]
Hydrogen Bond Acceptor Count	1	PubChem[1], LookChem[2]
Rotatable Bond Count	1	PubChem[1], LookChem[2]
Exact Mass	182.167065 g/mol	PubChem[1]

Synthesis and Mechanistic Considerations

The most direct and industrially scalable synthesis of 1,1'-Bicyclohexyl-1-ol is the Grignard reaction. This classic carbon-carbon bond-forming reaction involves the nucleophilic attack of a cyclohexyl Grignard reagent on the electrophilic carbonyl carbon of cyclohexanone.

Reaction: Cyclohexylmagnesium Halide + Cyclohexanone → 1,1'-Bicyclohexyl-1-ol

Experimental Protocol: Grignard Synthesis

From a Senior Scientist's Perspective: The Grignard reaction is notoriously sensitive to moisture. The "why" behind every step is to maintain- an anhydrous (water-free) environment. Water will protonate and destroy the Grignard reagent, quenching the reaction and drastically reducing yield.

Materials:

- Magnesium turnings

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- Iodine crystal (as initiator)
- Cyclohexyl bromide (or chloride)
- Cyclohexanone
- Anhydrous diethyl ether or THF
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous sodium sulfate (Na_2SO_4)

Step-by-Step Methodology:

- Apparatus Preparation: All glassware (three-neck round-bottom flask, reflux condenser, dropping funnel) must be oven-dried at >120°C for several hours and assembled hot under a stream of dry nitrogen or argon gas to prevent atmospheric moisture from contaminating the system.
- Grignard Reagent Formation:
  - Place magnesium turnings (1.2 eq) and a single crystal of iodine in the flask. The iodine etches the passivating magnesium oxide layer, exposing fresh magnesium to initiate the reaction.
  - Add a small amount of anhydrous ether to cover the magnesium.
  - In the dropping funnel, prepare a solution of cyclohexyl bromide (1.1 eq) in anhydrous ether.
  - Add a small portion (~10%) of the cyclohexyl bromide solution to the magnesium. The reaction is initiated when the brown color of the iodine fades and gentle bubbling or refluxing of the ether is observed.
  - Once initiated, add the remaining cyclohexyl bromide solution dropwise at a rate that maintains a gentle reflux. This controlled addition prevents the exothermic reaction from becoming uncontrollable.

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- After addition is complete, stir the grey, cloudy mixture for an additional 30-60 minutes to ensure complete formation of the cyclohexylmagnesium bromide reagent.[3]

- Reaction with Cyclohexanone:
  - Cool the Grignard reagent solution to 0°C using an ice bath. This mitigates the highly exothermic nature of the addition step.
  - Add a solution of cyclohexanone (1.0 eq) in anhydrous ether to the dropping funnel.
  - Add the cyclohexanone solution dropwise to the stirred Grignard reagent.
  - After addition, allow the mixture to warm to room temperature and stir for 1-2 hours to ensure the reaction goes to completion.

- Work-up and Purification:
  - Cool the reaction mixture again to 0°C.
  - Slowly and carefully quench the reaction by adding saturated aqueous NH_4Cl solution. This is a safer alternative to water or strong acid, as it is acidic enough to hydrolyze the magnesium alkoxide salt without causing vigorous side reactions with any unreacted Grignard reagent.
  - Transfer the mixture to a separatory funnel. The product will be in the ether layer.
  - Separate the layers and extract the aqueous layer two more times with diethyl ether.
  - Combine the organic extracts and dry them over anhydrous sodium sulfate.
  - Filter off the drying agent and remove the solvent using a rotary evaporator.
  - The resulting crude solid can be purified by recrystallization or column chromatography to yield pure 1,1'-Bicyclohexyl-1-ol.

Synthesis Workflow Diagram

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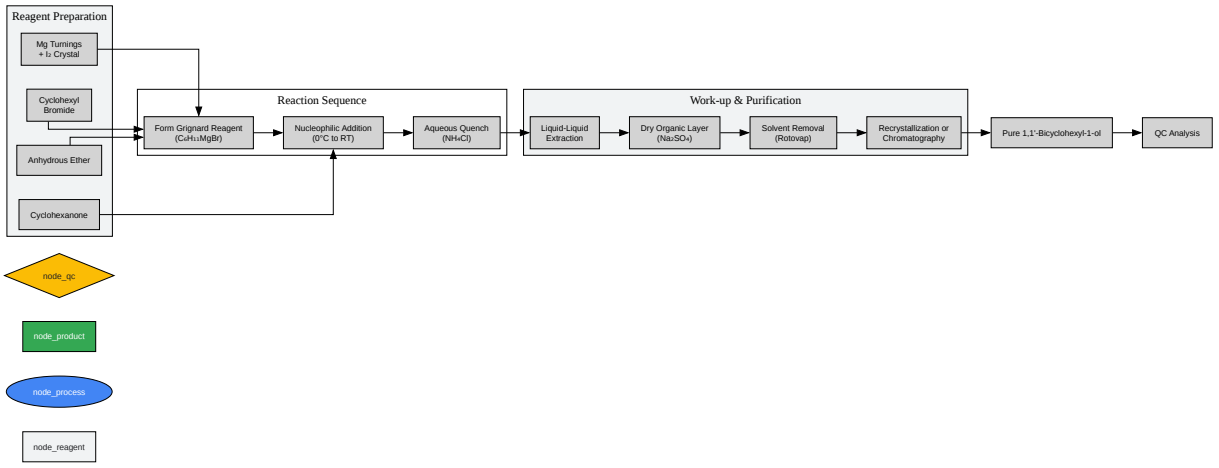

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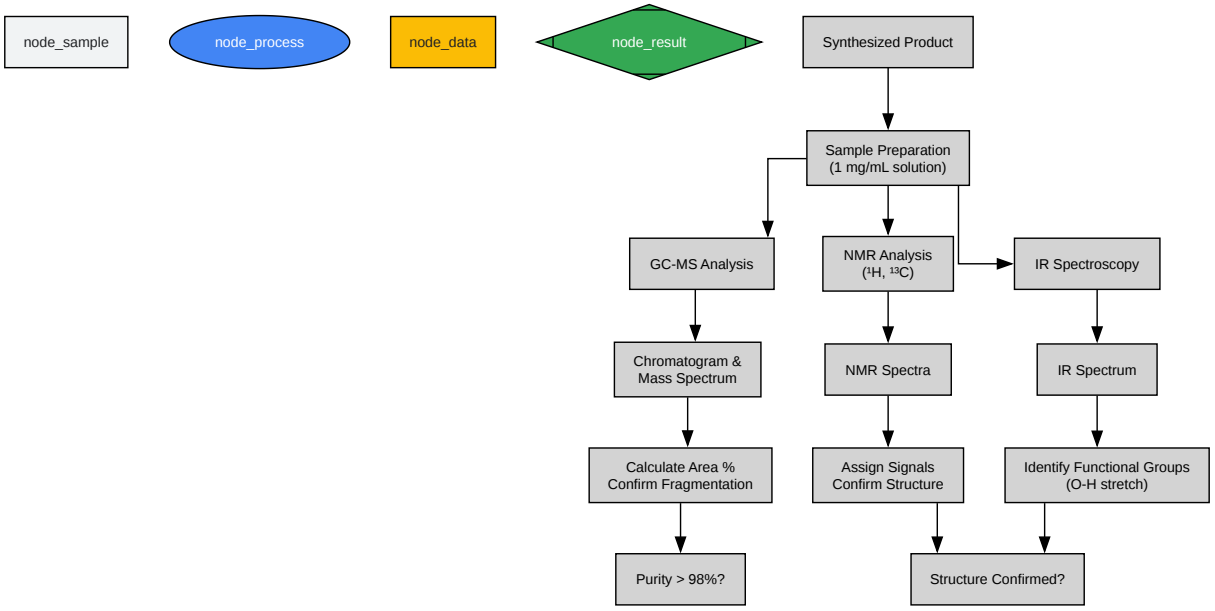

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Sources

- 1. [1,1'-Bicyclohexyl]-1-ol | C12H22O | CID 76181 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]

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- 3. pdf.benchchem.com [pdf.benchchem.com]
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